

N6-Cyclohexyladenosine proper disposal procedures

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Compound of Interest

Compound Name: N6-Cyclohexyladenosine

Cat. No.: B1222039

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N6-Cyclohexyladenosine (CHA) Disposal & Handling Guide

Executive Summary: Immediate Action Protocol

For researchers handling **N6-Cyclohexyladenosine** (CAS: 36396-99-3), the primary risk lies in its high potency as an Adenosine A1 receptor agonist.^[1] Unlike generic organic waste, trace amounts of CHA can exert significant physiological effects (bradycardia, sedation) if absorbed or released into water systems.

The Golden Rule: Treat CHA as a high-potency bioactive compound. Incineration is the only acceptable final disposal method.

Category	Action
Primary Disposal	High-Temperature Incineration (with afterburner/scrubber).[1]
Prohibited	NEVER flush down drains. NEVER dispose of in general trash.
Spill Cleanup	Isolate area.[2][3] Use Double Nitrile Gloves. Absorb with inert material.[4]
Storage	-20°C, desiccated. Keep secondary containment to prevent leaks.[2]

Hazard Profile & Scientific Rationale

To ensure safety compliance, you must understand the causality of the hazard. CHA is not merely a chemical irritant; it is a pharmacologically active agent.

- Mechanism of Action: CHA is a selective Adenosine A1 receptor agonist (values often < 10 nM).[4][5]
- Physiological Risk: Accidental exposure (transdermal or inhalation) can trigger potent A1-mediated responses:[1]
 - Cardiovascular: Significant bradycardia (slowing of heart rate) and heart block.
 - CNS: Sedation, hypothermia, and respiratory depression.
- Environmental Impact: As a stable organic molecule, CHA can persist in water systems, posing risks to aquatic life by disrupting adenosine signaling pathways common across species.

Self-Validating Safety Check: Before handling waste, ask: "If this waste container leaks, do I have the antagonist (e.g., Theophylline or DPCPX) available for emergency medical reference?"

Detailed Disposal Workflows

A. Solid Waste (Powder, Contaminated PPE, Sharps)

Solid waste includes expired stock powder, weighing boats, contaminated gloves, and paper towels used for wiping surfaces.

- Segregation: Do not mix CHA waste with general lab trash. Use a dedicated Hazardous Waste Container labeled "Toxic Organic Solid."
- Packaging:
 - Place solid waste inside a clear, sealable polyethylene bag (minimum 2 mil thickness).
 - Seal the bag and place it inside the rigid hazardous waste drum/box.
- Labeling:
 - Chemical Name: **N6-Cyclohexyladenosine**.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - Hazard Class: Toxic (6.1).
 - Constituents: >98% CHA (if pure) or "Trace CHA on debris."

B. Liquid Waste (Stock Solutions in DMSO/Ethanol)

Most CHA is dissolved in DMSO or Ethanol.

- Compatibility: Ensure the waste container is chemically compatible with the solvent (HDPE is generally safe for DMSO/Ethanol mixtures).
- Collection:
 - Pour liquid waste into a Narrow-Mouth Waste Carboy.
 - Do not overfill (leave 10% headspace).
- Rinsing:

- Triple-rinse empty stock vials with a small volume of Ethanol.
- Crucial Step: Add the rinsate to the liquid waste container. Do not pour rinsate down the sink.
- Final Handoff: Transfer to your institution's EHS department for incineration.

Decontamination & Spill Management

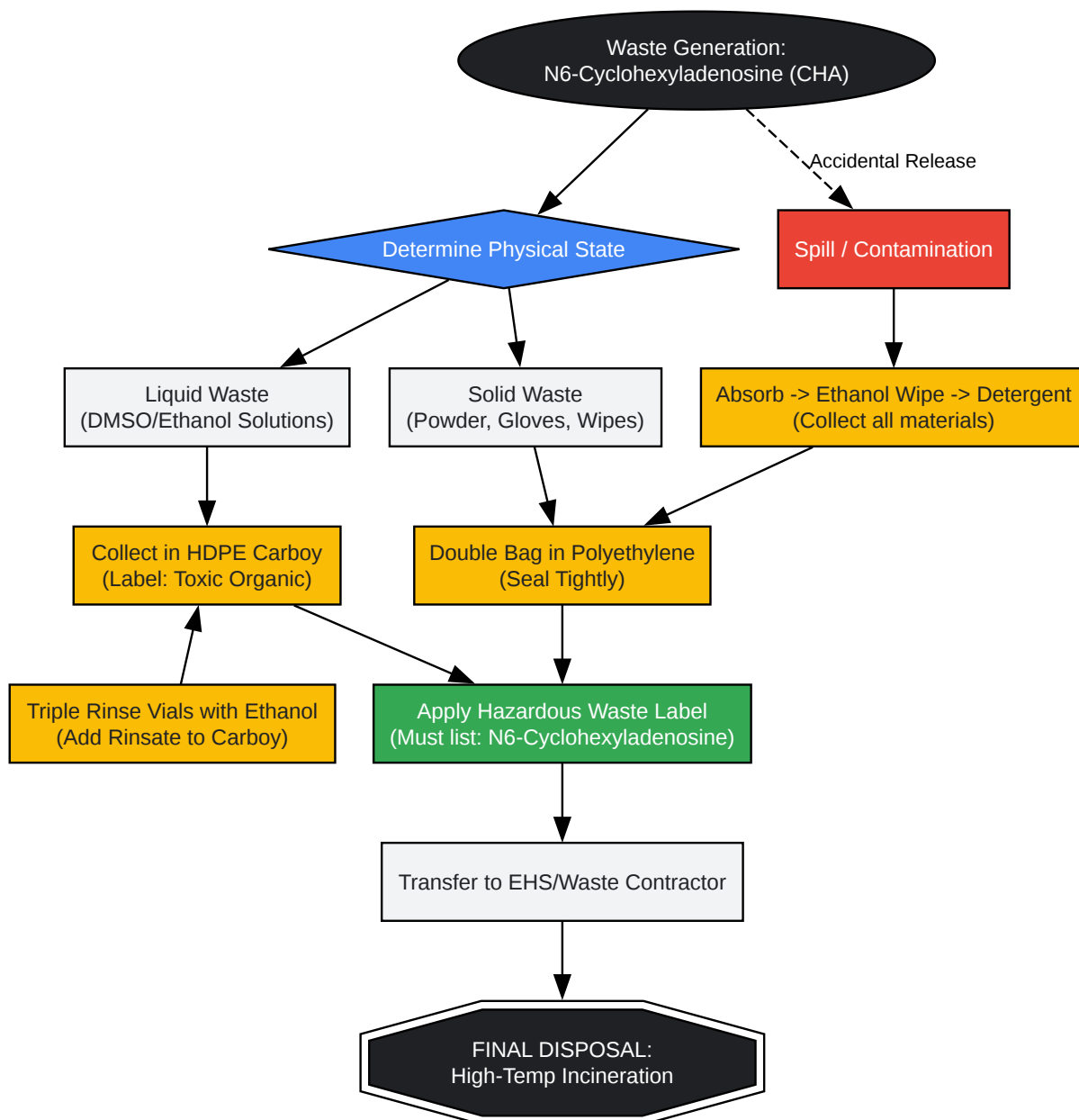
Standard bleach deactivation is insufficient for stable adenosine analogs. You must use physical removal followed by solvent extraction.

Protocol for Benchtop Spills:

- PPE Upgrade: Wear double nitrile gloves, lab coat, and safety goggles. If powder is aerosolized, use a P100 respirator.
- Containment: Cover the spill with an absorbent pad or inert material (vermiculite).
- Solvent Wash:
 - Wet a paper towel with Ethanol (70% or higher) or Isopropanol. CHA is lipophilic; water alone will not effectively solubilize and remove it.
 - Wipe the area from the outside in to avoid spreading.
- Soap Finish: Follow the solvent wipe with a standard detergent and water wash to remove residue.
- Disposal: All pads and towels from steps 2-4 go into the Solid Hazardous Waste stream.

Visualizing the Decision Logic

The following diagram illustrates the critical decision points for CHA disposal, ensuring no path leads to the sewer or general trash.



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Figure 1: Decision matrix for **N6-Cyclohexyladenosine** waste streams.[1] Note that all paths converge on Incineration.

Regulatory & Compliance Data

While CHA is not explicitly listed by name on the US EPA "P-List" (acutely hazardous), it meets the criteria for Characteristic Hazardous Waste due to toxicity.

Parameter	Specification
CAS Number	36396-99-3
GHS Classification	Acute Tox. 3 (H301); Skin Irrit. 2 (H315); Eye Irrit.[1] 2A (H319)
RCRA Status	Treat as Hazardous Waste (Toxic).
DOT Shipping	UN 2811 (Toxic solids, organic, n.o.s.)[1]
Disposal Code	Suggest L1 (Lab Pack) or Incineration profile.

Final Note from the Bench: Always verify these procedures with your institution's Environmental Health & Safety (EHS) officer. Local regulations (e.g., California Title 22) may impose stricter requirements than federal guidelines. When in doubt, over-classify the waste to ensure safety.

References

- US Environmental Protection Agency (EPA). (2023). Defined Hazardous Waste: Listed and Characteristic Wastes (40 CFR Part 261). Retrieved from [\[Link\]](#)

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